

# Technical Guide: Physicochemical Properties of 2,6-Dimethyloxan-4-one

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## Compound of Interest

**Compound Name:** 2,6-Dimethyltetrahydro-4h-pyran-4-one

**Cat. No.:** B085464

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## Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of 2,6-dimethyloxan-4-one. Due to a lack of experimentally determined data in publicly available literature, this document primarily focuses on computed physicochemical properties sourced from extensive databases. Furthermore, this guide outlines detailed, standardized experimental protocols that can be employed to determine the key physical characteristics of this compound. In the absence of known biological signaling pathways involving 2,6-dimethyloxan-4-one, a logical workflow for the experimental determination of its physical properties is presented visually. This document aims to serve as a foundational resource for researchers and professionals engaged in work that involves this specific chemical entity.

## Introduction

2,6-Dimethyloxan-4-one, a heterocyclic ketone, possesses a structural framework that is of interest in various fields of chemical research, including organic synthesis and medicinal chemistry. A thorough understanding of its physical properties is fundamental for its application in any experimental or developmental context. This guide consolidates the available computed data and provides standardized methodologies for its empirical validation.

## Physicochemical Properties

While experimental data for the physical properties of 2,6-dimethyloxan-4-one are not readily available in the reviewed literature, a summary of its computed properties has been compiled from the PubChem database. These values provide theoretical estimates that are valuable for initial experimental design and modeling.[\[1\]](#)

Table 1: Computed Physicochemical Properties of 2,6-Dimethyloxan-4-one

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	PubChem <a href="#">[1]</a>
Molecular Weight	128.17 g/mol	PubChem <a href="#">[1]</a>
IUPAC Name	2,6-dimethyloxan-4-one	PubChem <a href="#">[1]</a>
CAS Number	1073-79-6	PubChem <a href="#">[1]</a>
Topological Polar Surface Area	26.3 Å <sup>2</sup>	PubChem <a href="#">[1]</a>
Hydrogen Bond Donor Count	0	PubChem <a href="#">[1]</a>
Hydrogen Bond Acceptor Count	2	PubChem <a href="#">[1]</a>
Rotatable Bond Count	0	PubChem <a href="#">[1]</a>
Exact Mass	128.083729621 g/mol	PubChem <a href="#">[1]</a>
Monoisotopic Mass	128.083729621 g/mol	PubChem <a href="#">[1]</a>
Complexity	108	PubChem <a href="#">[1]</a>
XLogP3-AA (LogP)	0.4	PubChem <a href="#">[1]</a>

## Experimental Protocols for Physical Property Determination

The following sections detail standardized experimental protocols that can be adapted for the determination of the primary physical properties of 2,6-dimethyloxan-4-one.

## Determination of Melting Point

**Principle:** The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase at atmospheric pressure. For a pure crystalline solid, this transition occurs over a narrow temperature range.

**Apparatus:**

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

**Procedure:**

- Ensure the sample of 2,6-dimethyloxan-4-one is pure and dry. If necessary, pulverize a small amount of the crystalline solid using a mortar and pestle.
- Pack a capillary tube with the powdered sample to a height of 2-3 mm by tapping the sealed end gently on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the block at a moderate rate until the temperature is approximately 15-20°C below the expected melting point (if unknown, a preliminary rapid heating can be performed to estimate the range).
- Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
- Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has melted (T2). The melting point range is reported as T1-T2.

## Determination of Boiling Point

**Principle:** The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

**Apparatus:**

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire for attaching the tubes to the thermometer

**Procedure:**

- Place a small volume (approximately 0.5 mL) of liquid 2,6-dimethyloxan-4-one into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in a heating bath, making sure the rubber band is not submerged in the heating medium.
- Heat the bath gradually. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample. Record this temperature.

## Determination of Density

Principle: Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance
- Thermometer
- Water bath (for temperature control)

Procedure (using a graduated cylinder and balance):

- Measure and record the mass of a clean, dry graduated cylinder.
- Carefully add a known volume (e.g., 5 or 10 mL) of 2,6-dimethyloxan-4-one to the graduated cylinder. Record the exact volume.
- Measure and record the total mass of the graduated cylinder containing the liquid.
- Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder from the total mass.
- Calculate the density using the formula: Density = Mass / Volume.
- For higher accuracy, a pycnometer should be used, and the measurement should be performed at a constant, recorded temperature.

## Determination of Solubility

Principle: Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of a substance is typically expressed as the maximum amount of solute that can dissolve in a given amount of solvent at a specific temperature.

Apparatus:

- Test tubes with stoppers

- Graduated pipettes
- Vortex mixer or shaker
- Analytical balance
- Constant temperature bath

#### Procedure (Qualitative):

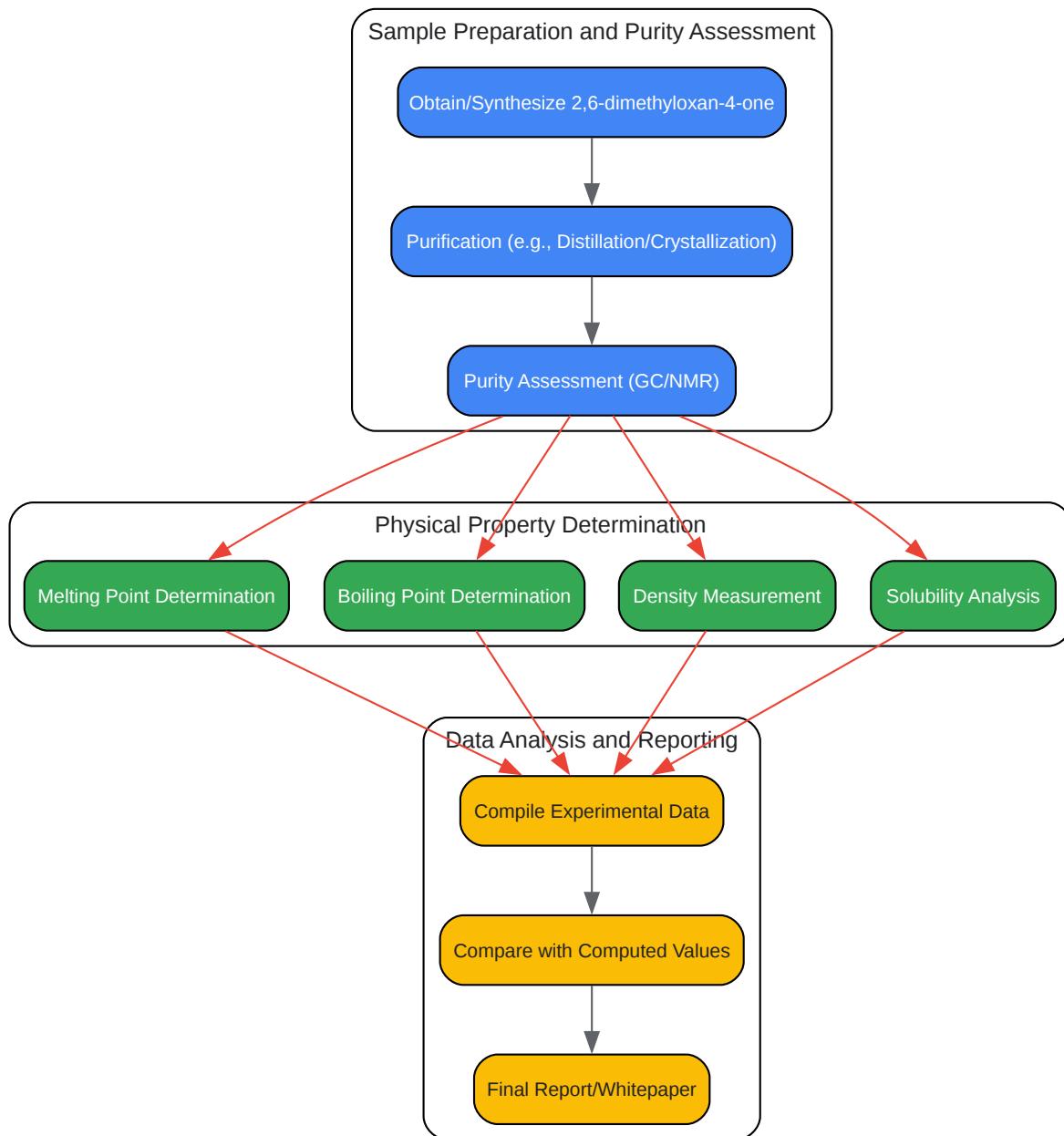
- Add approximately 1 mL of the solvent (e.g., water, ethanol, acetone, hexane) to a test tube.
- Add a small, measured amount (e.g., 10 mg) of 2,6-dimethyloxan-4-one to the test tube.
- Stopper the test tube and shake vigorously for 1-2 minutes.
- Observe if the solid dissolves completely. If it does, the substance is soluble. If not, it is sparingly soluble or insoluble.

#### Procedure (Quantitative):

- Prepare a series of saturated solutions by adding an excess amount of 2,6-dimethyloxan-4-one to a known volume of the desired solvent in separate sealed containers.
- Agitate the containers in a constant temperature bath for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant.
- Determine the concentration of the solute in the supernatant using a suitable analytical technique (e.g., gas chromatography, UV-Vis spectroscopy after creating a calibration curve).
- The calculated concentration represents the solubility of the compound in that solvent at that temperature.

## Logical Workflow Visualization

As no specific signaling pathways involving 2,6-dimethyloxan-4-one have been identified in the literature, the following diagram illustrates the logical experimental workflow for the comprehensive determination of its physical properties.

[Click to download full resolution via product page](#)**Caption:** Experimental Workflow for Physical Property Determination.

## Conclusion

This technical guide has synthesized the available computed data for 2,6-dimethyloxan-4-one and provided a framework of standardized experimental protocols for the determination of its fundamental physical properties. The absence of experimental data in the current body of scientific literature underscores the opportunity for foundational research on this compound. The provided workflow and protocols are intended to guide researchers in generating reliable empirical data, which will be crucial for the future application of 2,6-dimethyloxan-4-one in various scientific and industrial domains. Further research into the biological activities and potential metabolic pathways of this compound is also warranted to fully understand its toxicological and pharmacological profiles.

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## References

- 1. Tetrahydro-2,6-dimethyl-4H-pyran-4-one | C7H12O2 | CID 70626 - PubChem [pubchem.ncbi.nlm.nih.gov]
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